

Application Notes and Protocols: Halosulfuron for Nutsedge Control in Turfgrass

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Compound of Interest

Compound Name: *Halosulfuron*

Cat. No.: *B143276*

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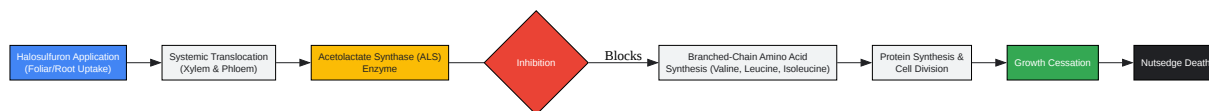
Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

Halosulfuron-methyl is a selective, post-emergence sulfonylurea herbicide highly effective for the control of problematic nutsedge species (*Cyperus* spp.) in various turfgrass environments. [1] Its systemic action and favorable turfgrass safety profile make it a valuable tool in integrated weed management programs. [2] This document provides detailed application notes and experimental protocols for researchers and scientists investigating the use of **halosulfuron** for nutsedge control in turfgrass settings.

Mode of Action

Halosulfuron is absorbed by the leaves, shoots, and roots of the target weed. It is a potent inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). [1] This enzyme is crucial for the biosynthesis of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and cell division. Inhibition of ALS leads to a cessation of cell division and plant growth, ultimately resulting in the death of the susceptible weed. Visible symptoms, such as chlorosis and necrosis, typically appear within one to two weeks of application, with complete control occurring in two to four weeks. [3]



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Halosulfuron's Mode of Action Pathway

Application Recommendations and Efficacy Data

Effective nutsedge control with **halosulfuron** is dependent on proper application timing, rates, and the potential need for sequential applications.

Application Timing

For optimal results, **halosulfuron** should be applied to actively growing nutsedge, ideally at the three- to eight-leaf stage.[3][4] Applications made early in the summer, before the formation of new tubers, are most effective for long-term control.[2]

Application Rates and Adjuvants

Application rates typically range from 0.031 to 0.062 lbs active ingredient per acre (a.i./A). The addition of a non-ionic surfactant (NIS) at 0.25% v/v is generally recommended to enhance foliar uptake and efficacy.[2]

Sequential Applications

A single application of **halosulfuron** may provide initial control, but sequential applications are often necessary for season-long management, especially in dense infestations.[5][6][7] The timing of the follow-up application is critical; research suggests a second application 4 to 6 weeks after the initial treatment can significantly improve control.[5]

Efficacy Data Summary

The following tables summarize quantitative data from various studies on the efficacy of **halosulfuron** for nutsedge control in turfgrass.

Table 1: Efficacy of Single and Sequential **Halosulfuron** Applications on Nutsedge

Nutsedge Species	Application Rate (lb a.i./A)	Application Timing	% Control	Study Reference
Purple Nutsedge	0.062	Single Application (31 DAT ¹)	65%	[5]
Purple Nutsedge	0.062	Sequential (4 weeks after initial)	92% (for 2 weeks)	[5]
Purple Nutsedge	0.062	Sequential (6 weeks after initial)	Marginally Acceptable	[5]
Yellow Nutsedge	Not Specified	Sequential (3-week interval)	>95%	[6][7]
Nutsedge	0.047	End of Season	86-88%	[8]
Nutsedge	0.062	End of Season	86-88%	[8]

¹DAT: Days After Treatment

Table 2: Turfgrass Tolerance to **Halosulfuron**

Turfgrass Species	Tolerance Level	Notes	Study Reference
Cool-Season Grasses	Tolerant	Includes Kentucky bluegrass, perennial ryegrass, tall fescue, and fine fescue.	
Warm-Season Grasses	Tolerant	Includes bermudagrass and zoysiagrass.	[2]
All major turfgrass species	Very Good Tolerance	Except annual bluegrass.	[2]
Perennial Ryegrass	Acceptable (short-lived injury)	Some minor, transient injury observed.	[9]

Experimental Protocols

The following protocols are provided as a guide for conducting herbicide efficacy trials with **halosulfuron** for nutsedge control in turfgrass.

Field Efficacy Trial Protocol

This protocol outlines a standard methodology for evaluating the efficacy of **halosulfuron** in a field setting.

4.1.1 Experimental Design

- Design: Randomized Complete Block Design (RCBD) is recommended to account for field variability.[3][10]
- Replications: A minimum of three to four replications should be used for each treatment.[10]
- Plot Size: A typical plot size is 2 x 10 meters or 2 x 15 meters to minimize spray drift between plots.
- Treatments: Include a range of **halosulfuron** application rates, a standard herbicide for comparison, and an untreated control.

4.1.2 Site Selection and Preparation

- Select a site with a uniform and dense population of the target nutsedge species.
- The turfgrass should be well-established and actively growing.
- Mow the area to a uniform height 2 to 3 days prior to herbicide application.[\[3\]](#)

4.1.3 Herbicide Application

- Equipment: Use a CO₂-pressurized backpack sprayer with flat-fan nozzles calibrated to deliver a consistent spray volume (e.g., 3 gallons per 1000 ft² at 40 psi).[\[10\]](#)
- Mixing: Prepare spray solutions according to the calculated rates for each treatment. Include a non-ionic surfactant as recommended.
- Application: Apply treatments uniformly to the designated plots, avoiding overlap and drift to adjacent plots.

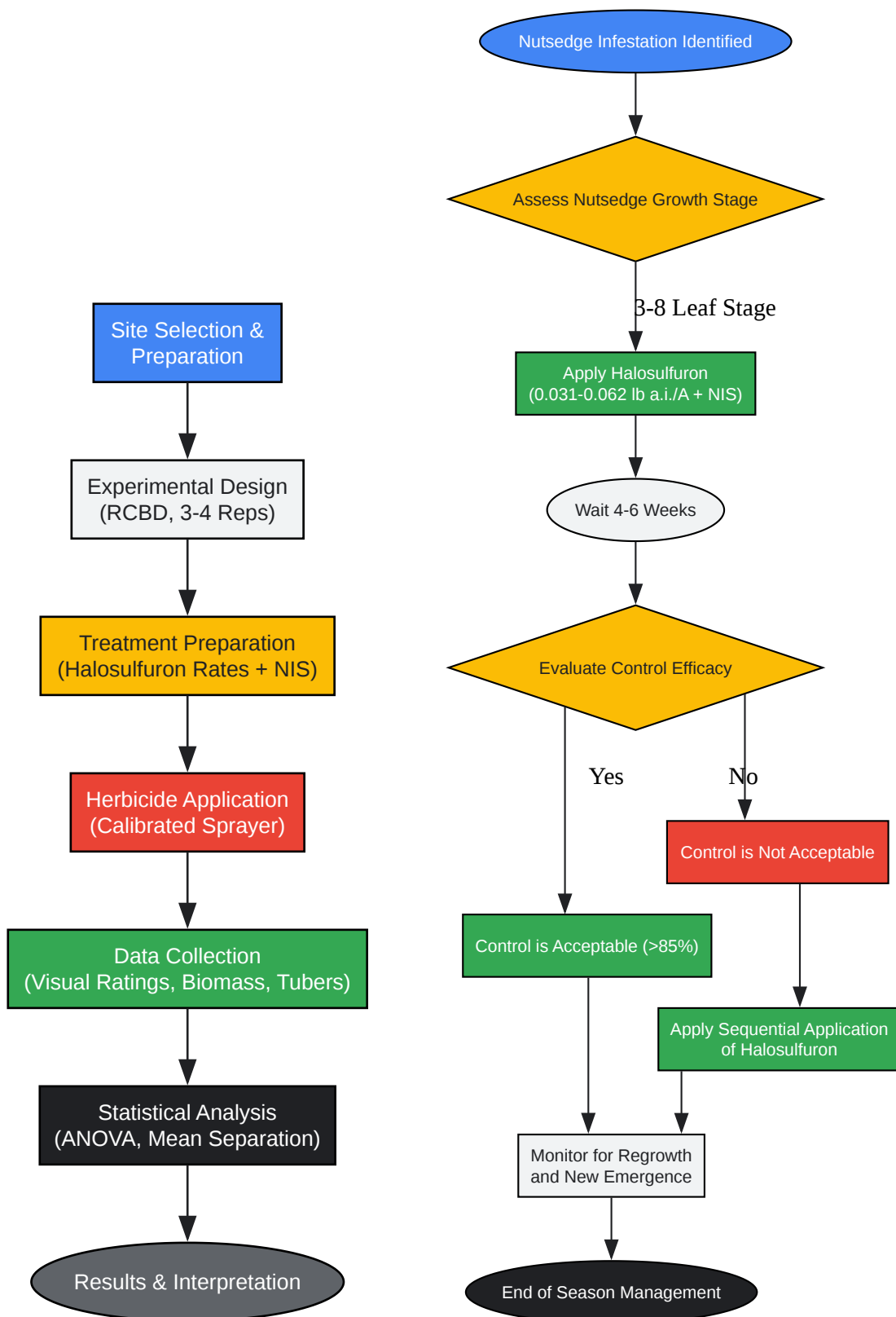
4.1.4 Data Collection

- Visual Ratings: Assess nutsedge control and turfgrass injury at regular intervals (e.g., 7, 14, 28, and 56 days after treatment). Use a scale of 0% (no control/injury) to 100% (complete control/death).
- Biomass Sampling: At the conclusion of the trial, harvest above-ground nutsedge biomass from a defined quadrat within each plot. Dry the samples to a constant weight to determine the dry biomass.
- Tuber Counts: Excavate soil cores from each plot to count the number of viable nutsedge tubers.

4.1.5 Statistical Analysis

- Analyze the collected data using Analysis of Variance (ANOVA).[\[11\]](#)[\[12\]](#)
- If the ANOVA indicates significant treatment effects, perform a means separation test, such as Fisher's Protected Least Significant Difference (LSD) or Tukey's HSD, to compare

individual treatment means.[11][12]



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